

Carebastine stock solution preparation storage

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Compound Focus: Carebastine

CAS No.: 90729-42-3

Cat. No.: S592739

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Stock Solution Preparation & Storage

The table below summarizes the available data on solvent preparation and storage conditions for **Carebastine**.

Aspect	Details
Molecular Weight	499.64 g/mol [1] [2] [3]
Purity	≥98% to ≥99% (HPLC) [1] [3]
Form	White to light yellow solid powder [1] [4]

| **Solubility (In Vitro)** | DMF: 25 mg/mL (~50.04 mM) [1] DMSO: 1-2 mg/mL (~2.00-4.00 mM) [1] [2] Ethanol: 2 mg/mL [4] | | **Common Stock Concentration** | 5-50 mM (prepared from DMSO or DMF) [1] [2] | | **Sample Protocol (DMSO)** | Dissolve **Carebastine** in DMSO at a concentration of 25 mg/mL (50 mM) as a stock solution [1]. | | **Storage (Powder)** | -20°C for 3 years [1] [2] [5] or between 0-8°C [3]. Keep desiccated [5]. | | **Storage (Solution)** | -20°C for 1 month [5] or -80°C for 1 year [1] [2]. Aliquot to avoid repeated freeze-thaw cycles [1] [5]. |

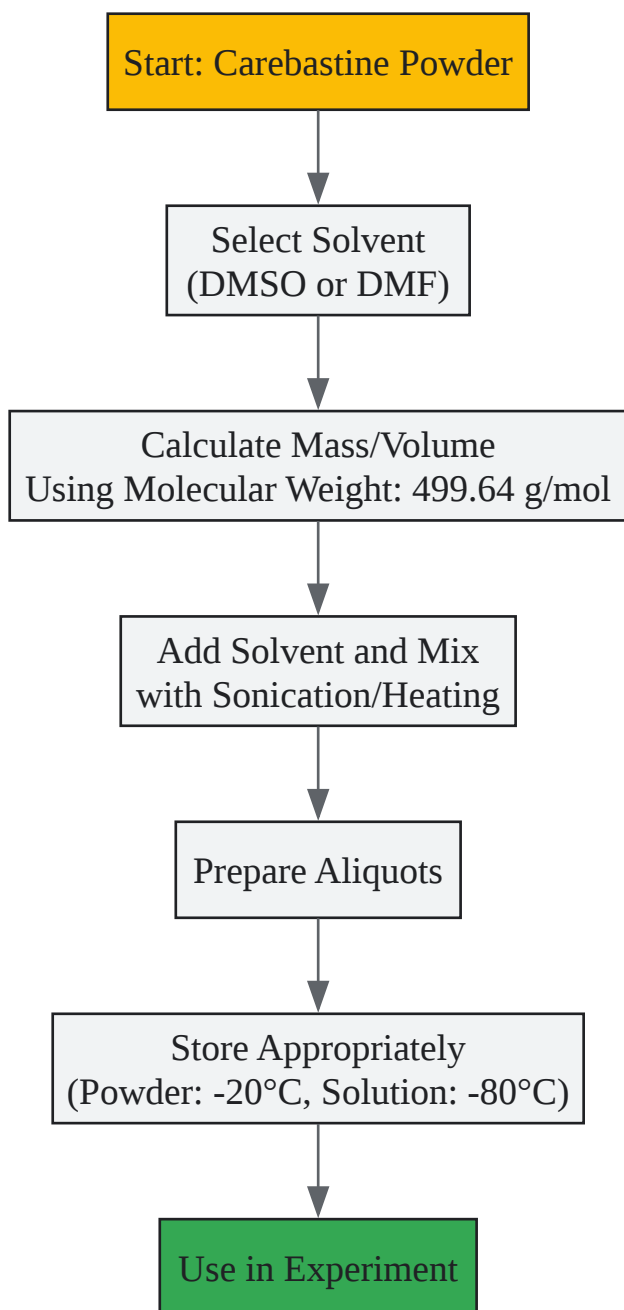
Suggested Experimental Practices

While explicit troubleshooting data is unavailable, here are key technical points to guide your work:

- **Aid for Dissolution:** **Sonication and heating are recommended** to aid in dissolving the compound, especially when using DMSO [2].
- **Solvent Considerations:** DMF offers higher solubility than DMSO. If your assay is sensitive to DMSO, you may need to use DMF for your stock and then further dilute it in aqueous buffers. Be mindful of the final solvent concentration in your biological assays.
- **Stability Focus:** The recommendation to aliquot the stock solution is critical to prevent loss of potency from multiple freeze-thaw cycles [1] [5].

Experimental Workflow

Based on the gathered information, a general workflow for preparing and using a **Carebastine** stock solution can be visualized as follows:



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Key Technical Notes

Please note the following critical points for your research:

- **For Research Use Only:** All cited sources emphasize that **Carebastine** is "for research use only, not for human use" [1] [6] [2].

- **Safety Data:** Always consult the Safety Data Sheet (SDS) for proper handling procedures. One source lists a hazard statement of H301 ("Toxic if swallowed") [4].

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References

1. | histamine H1 receptor antagonist | InvivoChem Carebastine [invivochem.com]
2. | Histamine Receptor | TargetMol Carebastine [targetmol.com]
3. Carebastina – Chem-Impex [chemimpex.com]
4. | 90729-42-3 Carebastine [chemicalbook.com]
5. Carebastine | Buy from Supplier AdooQ® [adooq.com]
6. Carebastine | CAS 90729-42-3 [scbt.com]

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